

Tridecyl Phosphite: An In-Depth Technical Guide to its Environmental Fate and Biodegradability

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Compound of Interest

Compound Name:	Tridecyl phosphite
CAS No.:	2929-86-4
Cat. No.:	B147561

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Executive Summary

Tridecyl phosphite and its isomer, **triisotridecyl phosphite** (CAS No. 77745-66-5), are widely used as secondary antioxidants and stabilizers in various polymers and industrial applications. [1][2] Understanding their environmental fate—how they behave and persist in the environment—is crucial for comprehensive risk assessment and sustainable material development. This technical guide synthesizes the available information on the environmental characteristics of **tridecyl phosphite**, addressing its biodegradability, hydrolysis, aquatic toxicity, and soil mobility.

A significant challenge in assessing **tridecyl phosphite** is the limited availability of publicly accessible, quantitative data from standardized environmental fate and ecotoxicity studies. Regulatory hazard classifications indicate that it "may cause long lasting harmful effects to aquatic life" (H413).[3] To provide a more complete picture, this guide incorporates data from structurally similar phosphite antioxidants as analogues where direct data is unavailable,

alongside detailed descriptions of the standard experimental protocols used for such evaluations.

Physicochemical Properties

Understanding the basic physical and chemical properties of a substance is fundamental to predicting its environmental distribution. **Triisotridecyl phosphite** is a colorless, combustible liquid with a faint odor and is practically insoluble in water.[3]

Property	Value	Reference
CAS Number	77745-66-5 (for Triisotridecyl phosphite)	[3][4]
Molecular Formula	C ₃₉ H ₈₁ O ₃ P	[3]
Molar Mass	629.04 g/mol	[3]
Physical State	Liquid	[3]
Melting Point	< -20 °C	[3]
Flash Point	154 °C (Closed cup)	[3]
Density	0.88 g/cm ³ (at 25 °C)	[3]
Water Solubility	Practically insoluble	[3]

Environmental Fate

The environmental fate of a chemical is determined by its persistence (resistance to degradation) and partitioning (movement between air, water, soil, and biota).

Biodegradability

Biodegradation is the breakdown of organic matter by microorganisms. "Ready biodegradability" tests are stringent evaluations of a chemical's potential for rapid and complete biodegradation in an aerobic aquatic environment.

Data: No direct ready biodegradability data for **tridecyl phosphite** was found in the public domain. However, data for a structurally analogous substance, Tris(2,4-di-tert-

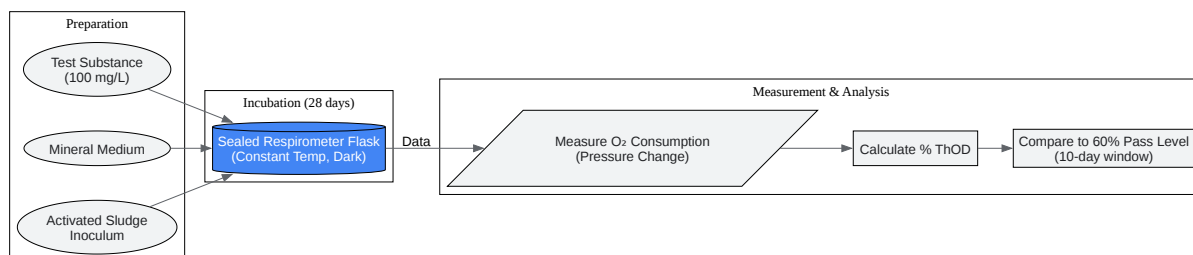
butylphenyl)phosphite, indicates it is not readily biodegradable, showing only 6% degradation over 28 days in an OECD 301B study. This suggests that **tridecyl phosphite** is also likely to be persistent in the environment.

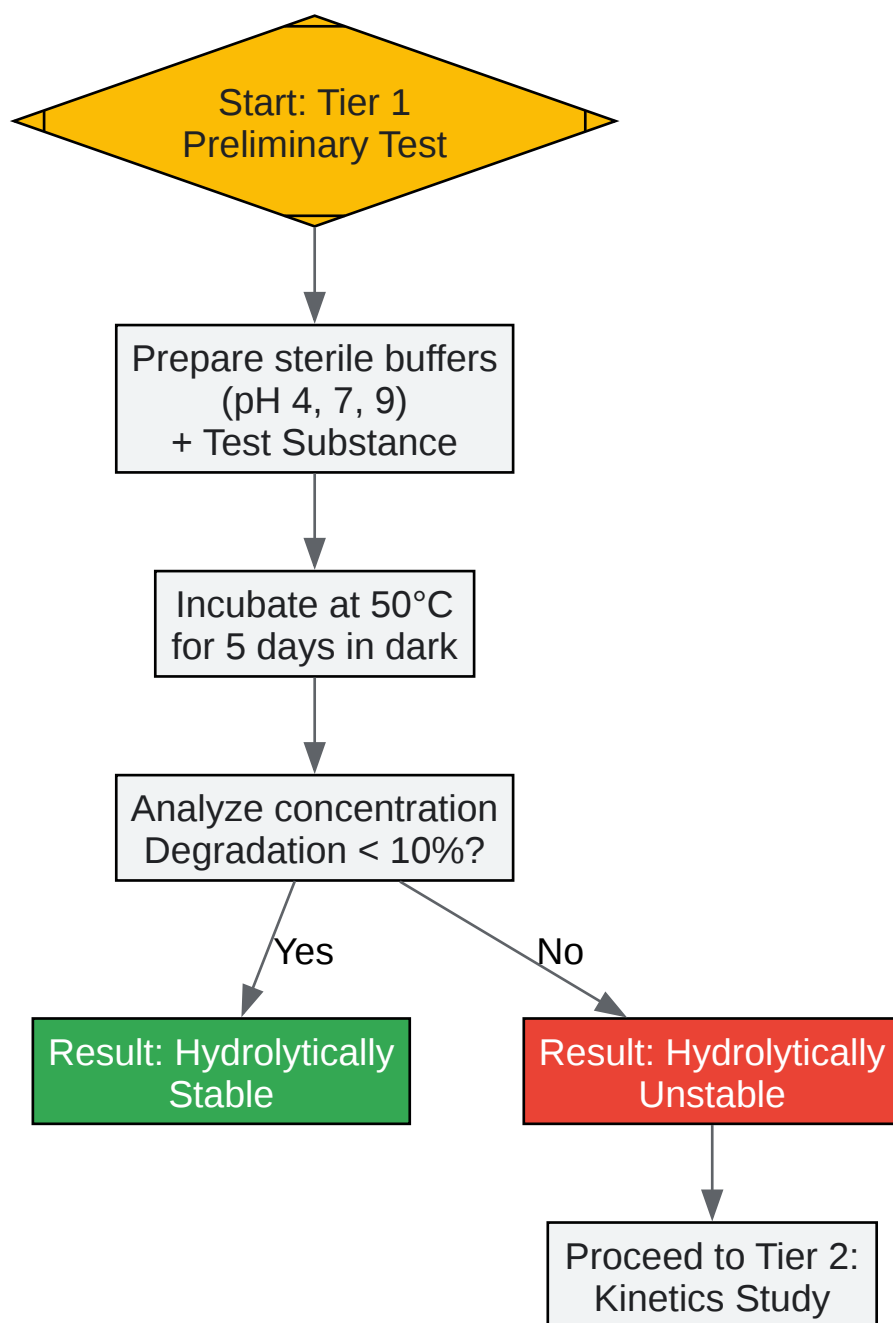
Test Substance	Test Guideline	Duration	Result	Classification	Reference
Tridecyl Phosphite	OECD 301F	28 Days	No Data Available	-	
Analogue:					
Tris(2,4-di-tert-butylphenyl)phosphite	OECD 301B	28 Days	6% degradation	Not Readily Biodegradable	

Experimental Protocol: OECD 301F - Manometric Respirometry Test

This method is a cornerstone for assessing ready biodegradability.^{[5][6][7][8]}

- **Principle:** A solution or suspension of the test substance in a mineral medium is inoculated with activated sludge from a wastewater treatment plant. The mixture is incubated in a closed flask with a device to measure the pressure change resulting from oxygen consumption by the microorganisms as they biodegrade the substance.
- **Inoculum:** Activated sludge, typically from a domestic wastewater treatment facility, is used as the microbial source. The concentration is generally kept low (e.g., 30 mg/L solids).
- **Test Conditions:** The test is run in the dark at a constant temperature (e.g., 20-24°C) for 28 days. The test substance is usually the sole source of organic carbon at a concentration of 100 mg/L.
- **Measurement:** The oxygen consumed is measured over the 28-day period and is expressed as a percentage of the theoretical oxygen demand (ThOD).
- **Pass Criteria:** A substance is considered "readily biodegradable" if it reaches 60% of its ThOD within a 10-day window during the 28-day test period.





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